

# Oleyl Alcohol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oleyl alcohol

Cat. No.: B1678992

[Get Quote](#)

## Introduction

**Oleyl alcohol**, a non-ionic, unsaturated fatty alcohol, is a versatile excipient with a long history of use in the pharmaceutical and cosmetic industries. Its unique physicochemical properties, including its liquid state at room temperature and its amphiphilic nature, make it a valuable component in a wide range of formulations. This technical guide provides an in-depth overview of **oleyl alcohol**, focusing on its synthesis, properties, and key applications in drug delivery, with detailed experimental protocols and mechanistic insights relevant to researchers and drug development professionals.

## Physicochemical Properties

**Oleyl alcohol**'s utility in pharmaceutical formulations is underpinned by its distinct physicochemical characteristics. A summary of these properties is presented in Table 1.

Table 1: Physicochemical Properties of **Oleyl Alcohol**

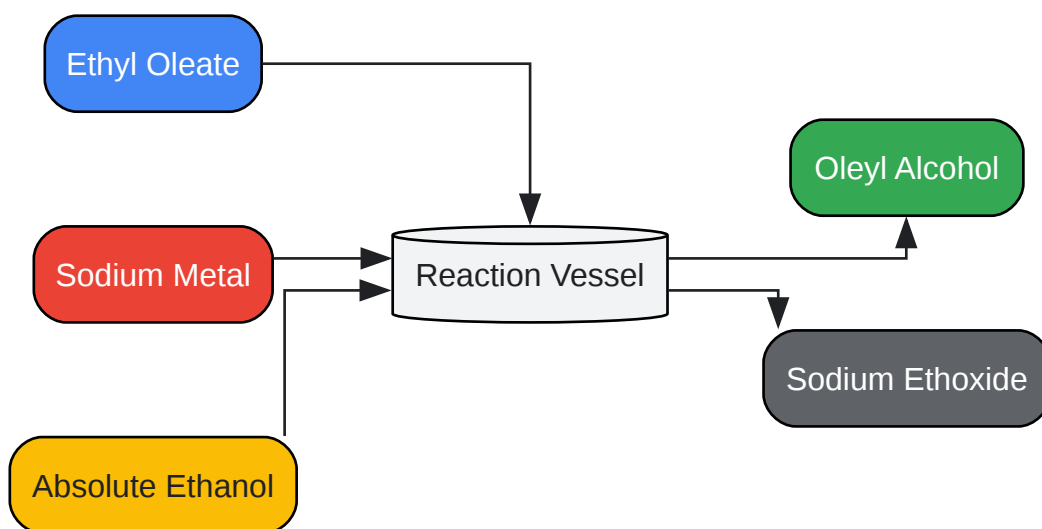
Property	Value	Reference(s)
Chemical Name	(Z)-Octadec-9-en-1-ol	[1]
Synonyms	Oleic alcohol, Octadecenol	[1][2]
CAS Number	143-28-2	[1]
Molecular Formula	C18H36O	[1]
Molecular Weight	268.48 g/mol	
Appearance	Colorless to pale yellow oily liquid	[1][3]
Odor	Mild, characteristic odor	[3]
Melting Point	6-7 °C	[4]
Boiling Point	~330-360 °C at 760 mmHg	[3]
Density	~0.849 g/cm <sup>3</sup> at 20 °C	[3]
Solubility	Insoluble in water; soluble in alcohol, ether, and chloroform.	[5]
Iodine Value	Approximately 85-95	-
HLB Value	~1	[6]

## Synthesis of Oleyl Alcohol

**Oleyl alcohol** is primarily produced through the reduction of oleic acid or its esters. The most common industrial method is the catalytic hydrogenation of methyl oleate. For laboratory-scale synthesis that preserves the double bond, the Bouveault-Blanc reduction is a classic and effective method.[5][7]

### Bouveault-Blanc Reduction

This method involves the reduction of an ester (e.g., ethyl oleate) to a primary alcohol using sodium metal in the presence of an absolute alcohol, typically ethanol.[7]



[Click to download full resolution via product page](#)

Bouveault-Blanc Reduction for **Oleyl Alcohol** Synthesis

## Experimental Protocol: Bouveault-Blanc Reduction of Ethyl Oleate

Materials:

- Ethyl oleate
- Sodium metal
- Absolute ethanol
- Hydrochloric acid (for neutralization)
- Diethyl ether (for extraction)
- Anhydrous sodium sulfate (for drying)
- Distillation apparatus

Procedure:

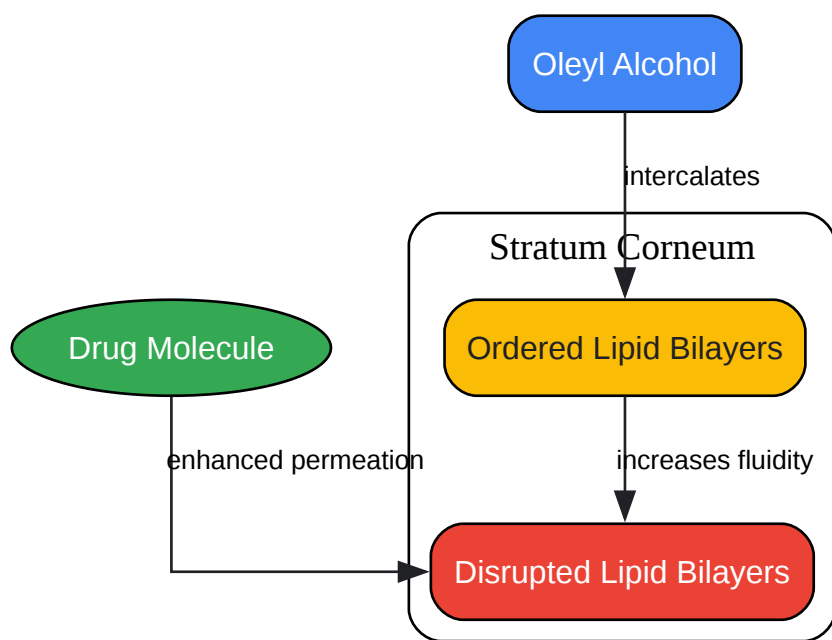
- In a round-bottom flask equipped with a reflux condenser, dissolve ethyl oleate in an excess of absolute ethanol.
- Carefully add small pieces of sodium metal to the solution. The reaction is exothermic and will generate hydrogen gas, so proper ventilation and safety precautions are essential.
- Once the sodium has completely reacted, cool the flask and cautiously add water to hydrolyze the sodium ethoxide.
- Neutralize the solution with dilute hydrochloric acid.
- Transfer the mixture to a separatory funnel and extract the **oleyl alcohol** with diethyl ether.
- Wash the organic layer with water, then dry it over anhydrous sodium sulfate.
- Remove the diethyl ether by rotary evaporation.
- Purify the crude **oleyl alcohol** by vacuum distillation.

## Applications in Drug Delivery

**Oleyl alcohol**'s amphiphilic nature and its ability to interact with biological membranes make it a valuable excipient in various drug delivery systems.

## Penetration Enhancer in Topical and Transdermal Formulations

**Oleyl alcohol** is widely recognized for its ability to enhance the permeation of drugs across the stratum corneum, the primary barrier of the skin.[8] It is believed to function by disrupting the highly ordered lipid lamellae of the stratum corneum, thereby increasing the fluidity of the lipid bilayers and facilitating drug diffusion.



[Click to download full resolution via product page](#)

Mechanism of **Oleyl Alcohol** as a Penetration Enhancer

## Experimental Protocol: In Vitro Skin Permeation Study using Franz Diffusion Cells

Objective: To evaluate the effect of **oleyl alcohol** on the in vitro permeation of a model drug through a skin membrane.

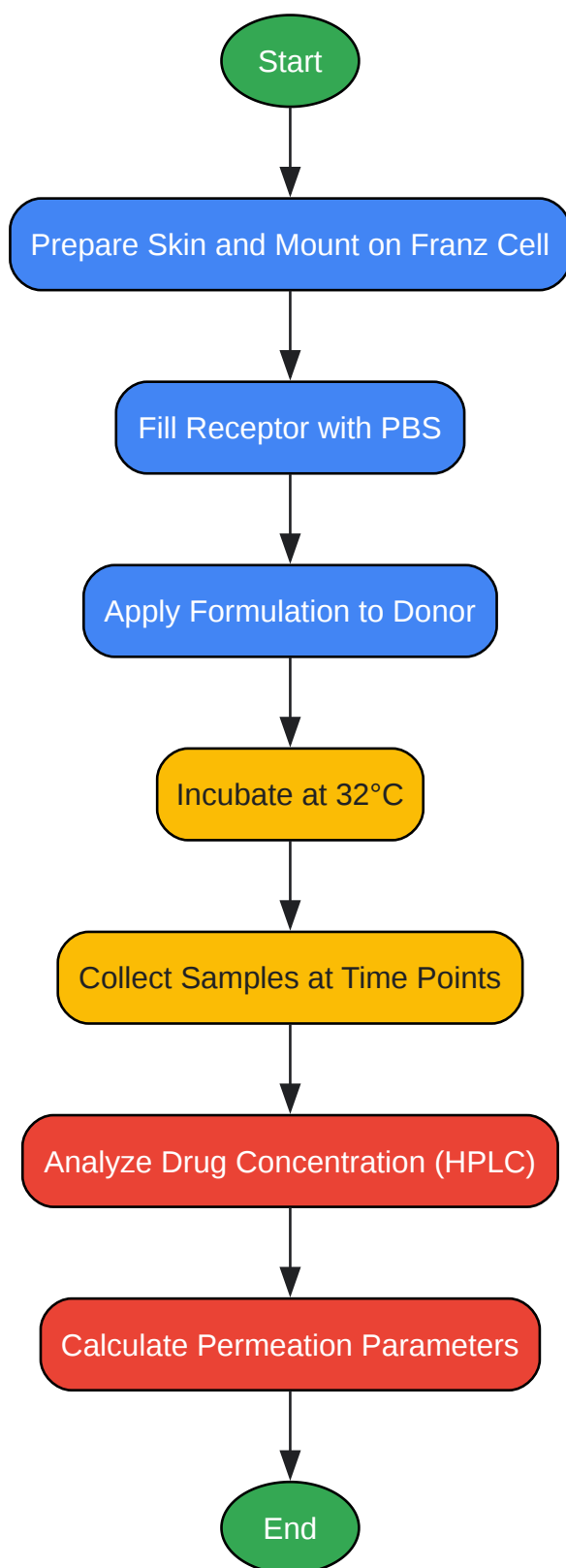
Materials:

- Franz diffusion cells
- Excised human or animal skin (e.g., porcine ear skin)
- Model drug (e.g., ibuprofen, diclofenac)
- Phosphate buffered saline (PBS), pH 7.4 (receptor medium)
- **Oleyl alcohol**
- Solvent for formulation (e.g., propylene glycol, ethanol)

- High-performance liquid chromatography (HPLC) system for drug quantification

Procedure:

- Skin Preparation: Thaw frozen skin and cut it into appropriate sizes to fit the Franz diffusion cells. Mount the skin on the receptor compartment with the stratum corneum facing the donor compartment.
- Receptor Compartment: Fill the receptor compartment with pre-warmed (32°C) PBS, ensuring no air bubbles are trapped beneath the skin.
- Formulation Preparation: Prepare the drug formulation with and without a specific concentration of **oleyl alcohol** (e.g., 1-5% w/v).
- Dosing: Apply a known amount of the formulation to the skin surface in the donor compartment.
- Sampling: At predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, 12, 24 hours), withdraw an aliquot of the receptor medium and replace it with an equal volume of fresh, pre-warmed medium.
- Sample Analysis: Analyze the drug concentration in the collected samples using a validated HPLC method.
- Data Analysis: Calculate the cumulative amount of drug permeated per unit area over time and determine the steady-state flux ( $J_{ss}$ ) and the permeability coefficient ( $K_p$ ).



[Click to download full resolution via product page](#)

Workflow for an In Vitro Skin Permeation Study

## Component of Nanoemulsions and Microemulsions

**Oleyl alcohol** can act as an oil phase or a co-surfactant in the formulation of nanoemulsions and microemulsions. These lipid-based systems are effective in solubilizing poorly water-soluble drugs and enhancing their oral bioavailability and topical delivery.

## Experimental Protocol: Formulation of an Oleyl Alcohol-Based Nanoemulsion

**Objective:** To prepare and characterize a stable oil-in-water (O/W) nanoemulsion using **oleyl alcohol** as the oil phase.

**Materials:**

- **Oleyl alcohol** (oil phase)
- A non-ionic surfactant (e.g., Tween 80, Polysorbate 20)
- A co-surfactant (e.g., Transcutol®, propylene glycol)
- Purified water (aqueous phase)
- High-shear homogenizer or ultrasonicator
- Particle size analyzer (e.g., dynamic light scattering)

**Procedure:**

- Phase Preparation:
  - Oil Phase: Dissolve the drug in **oleyl alcohol**.
  - Aqueous Phase: Dissolve the surfactant and co-surfactant in purified water.
- Emulsification:
  - Slowly add the oil phase to the aqueous phase while stirring at a moderate speed.



- Subject the coarse emulsion to high-shear homogenization or ultrasonication to reduce the droplet size to the nano-range.
- Characterization:
  - Droplet Size and Polydispersity Index (PDI): Measure using dynamic light scattering.
  - Zeta Potential: Determine the surface charge of the droplets.
  - Morphology: Visualize the nanoemulsion droplets using transmission electron microscopy (TEM).
  - Stability Studies: Assess the physical stability of the nanoemulsion under different storage conditions (e.g., temperature, time).

## Safety and Regulatory Status

**Oleyl alcohol** is generally regarded as a safe, non-toxic, and non-irritating material for topical applications at typical concentrations used in pharmaceutical and cosmetic products.[9] It has been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe for use in cosmetics.[9] For pharmaceutical use, it is listed in the FDA's Inactive Ingredient Database.

## Conclusion

**Oleyl alcohol** is a multifunctional excipient with well-established applications in pharmaceutical and cosmetic formulations. Its role as a penetration enhancer, emulsifier, and component of advanced drug delivery systems like nanoemulsions makes it a valuable tool for researchers and drug development professionals. The detailed protocols and mechanistic insights provided in this guide offer a solid foundation for the effective utilization of **oleyl alcohol** in the development of novel and efficacious drug products.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Oleyl alcohol synthesis - chemicalbook [chemicalbook.com]
- 2. Molecular interactions of plant oil components with stratum corneum lipids correlate with clinical measures of skin barrier function - PMC [pmc.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
- 5. Bouveault-Blanc Reduction (Chapter 20) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 6. Time-Dependent Differences in the Effects of Oleic Acid and Oleyl Alcohol on the Human Skin Barrier - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Bouveault–Blanc reduction - Wikipedia [en.wikipedia.org]
- 8. taylorandfrancis.com [taylorandfrancis.com]
- 9. Practical Guide to DOT Language (Graphviz) for Developers and Analysts · while true do; [danieleteti.it]
- To cite this document: BenchChem. [Oleyl Alcohol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678992#oleyl-alcohol-as-a-non-ionic-unsaturated-fatty-alcohol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)